

Technical Guide to Basic Safety and Handling of Lead Oxalate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lead oxalate*

CAS No.: *814-93-7*

Cat. No.: *B3029881*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the essential safety and handling precautions for **lead oxalate** (PbC_2O_4). Due to its significant toxicity, strict adherence to the following guidelines is imperative to ensure personnel safety and environmental protection.

Hazard Identification and Classification

Lead oxalate is classified as a hazardous substance. Its primary health hazards are acute toxicity if swallowed or inhaled, suspected damage to fertility or the unborn child, and potential for organ damage through prolonged or repeated exposure.^{[1][2]} It is also very toxic to aquatic life with long-lasting effects.^{[1][3]}

GHS Classification

Lead oxalate carries the following GHS hazard classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1] [4]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1]
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child[1][2]
Specific Target Organ Toxicity, Repeated Exposure	2	H373: May cause damage to organs through prolonged or repeated exposure[1][2]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects[1][2]

Signal Word: Danger[1][2]

Pictograms:

- Health Hazard (GHS08)
- Exclamation Mark (GHS07)
- Environment (GHS09)

Data Presentation: Properties and Exposure Limits

Quantitative data for **lead oxalate** is summarized below for easy reference.

Physical and Chemical Properties

Property	Value
CAS Number	814-93-7[4]
Molecular Formula	C ₂ O ₄ Pb[4][5][6]
Molecular Weight	295.22 g/mol [5][7]
Appearance	White powder/solid[1][4]
Melting Point	300°C (decomposes)[5][7]
Density	5.28 g/cm ³ [2][5][7]
Solubility in Water	Insoluble[4][5][7]

Toxicological Data

While specific LD50 values for **lead oxalate** are not readily available in the provided search results, the toxicity of lead salts is well-documented.

Metric	Value	Notes
Reported Fatal Dose (Lead Salts)	10 to 30 grams for an adult human[1]	Indicates high acute toxicity upon ingestion.
Carcinogenicity	IARC: Probable/Possible Human Carcinogen (Group 2A/2B)[1]	Based on evidence for lead and its compounds.
Target Organs	Kidneys, Reproductive System, Central Nervous System, Blood System[1]	Lead is a nephrotoxin and reproductive toxin.[1]

Occupational Exposure Limits (OELs)

The following exposure limits are established for lead and its inorganic compounds, including **lead oxalate**.

Organization	Limit	Notes
OSHA PEL	0.050 mg/m ³ (50 µg/m ³) TWA (8-hour)[1][8][9][10]	Permissible Exposure Limit
NIOSH REL	0.050 µg/m ³ TWA (8-hour)[8]	Recommended Exposure Limit
OSHA Action Level	0.030 mg/m ³ (30 µg/m ³) TWA (8-hour)[8]	Triggers specific compliance activities like monitoring and medical surveillance.
NIOSH IDLH	100 mg/m ³ (as Pb)[10]	Immediately Dangerous to Life or Health

Safe Handling and Storage

Adherence to strict protocols is necessary to minimize exposure.

Engineering Controls

- All manipulations of **lead oxalate** that could generate dust, such as weighing or transferring, must be conducted within a certified chemical fume hood, glove box, or other suitable containment device.[4]
- Ensure adequate ventilation in all work areas where the material is handled or stored.[4]
- Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Eye/Face Protection: Use safety glasses with side shields or goggles. A face shield may be required for operations with a high potential for dust generation.
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or tasks with a high risk of contamination, disposable coveralls are recommended.

- Respiratory Protection: If exposure limits are exceeded or if dust is generated, a NIOSH-approved respirator is required.[4]

Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[2][3]
- Avoid the formation of dust.[4]
- Do not breathe dust, fumes, or vapors.[2]
- Avoid contact with skin, eyes, and clothing.[4]
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[3]

Storage Requirements

- Store in a tightly closed, properly labeled container.[4]
- Keep in a dry, cool, and well-ventilated place.[4]
- Store away from incompatible materials such as strong oxidizing agents.[4]
- Store in a locked cabinet or an area with restricted access.

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek immediate medical attention.[4]
- Eye Contact: Flush eyes with water as a precaution for several minutes. Remove contact lenses if present and easy to do. Seek medical attention.[4]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4]

Fire-Fighting Measures

- **Lead oxalate** is not flammable.
- Use extinguishing media appropriate for the surrounding fire, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Firefighters should wear self-contained breathing apparatus (SCBA) to protect against toxic fumes (carbon monoxide, carbon dioxide, lead fumes) that may be generated upon thermal decomposition.[4]

Spill and Disposal Procedures

- Spill Response:
 - Evacuate the area and prevent entry of unnecessary personnel.
 - Wear full PPE, including respiratory protection.
 - Avoid generating dust. Moisten the spilled material with water if it can be done safely.
 - Carefully sweep or shovel the material into a suitable, sealed container for disposal.[3]
 - Do not allow the material to enter drains or waterways.[3]
- Waste Disposal:
 - Dispose of waste in accordance with all local, state, and federal regulations.
 - **Lead oxalate** and any contaminated materials (e.g., gloves, wipes) must be treated as hazardous waste.

Experimental Protocols (Safety Procedures)

Protocol for Donning and Doffing PPE

Objective: To ensure the correct sequence for putting on and taking off PPE to prevent contamination.

Methodology:

- Donning (Putting On):
 1. Perform hand hygiene.
 2. Put on a lab coat or coveralls.
 3. Put on a NIOSH-approved respirator (if required by risk assessment).
 4. Put on eye protection (goggles/face shield).
 5. Put on gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.
- Doffing (Taking Off):
 1. Remove gloves using a technique that avoids touching the outside of the glove with bare hands.
 2. Remove the lab coat or coveralls by rolling it inside-out, away from the body.
 3. Perform hand hygiene.
 4. Remove eye protection.
 5. Remove the respirator.
 6. Perform thorough hand hygiene.

Protocol for Small-Scale Spill Cleanup

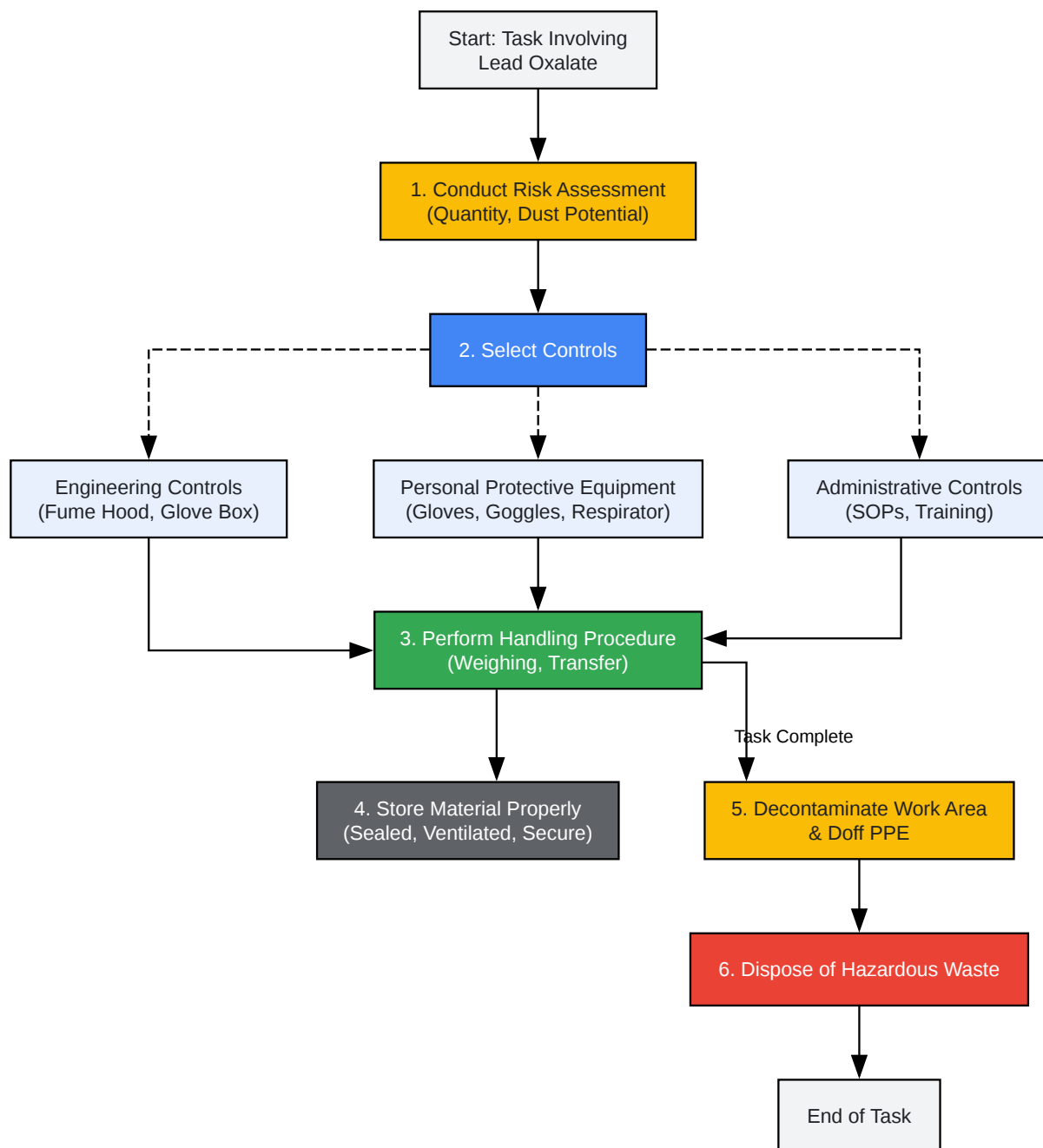
Objective: To safely clean and decontaminate a small spill (e.g., <5 grams) of **lead oxalate** powder in a controlled laboratory setting.

Methodology:

- Immediate Actions:
 1. Alert personnel in the immediate area.
 2. Evacuate the area if necessary and restrict access.
- Preparation:
 1. Don appropriate PPE as described in section 5.1, including respiratory protection.
 2. Gather spill cleanup materials: forceps, scoop, container for hazardous waste, wet wipes, and a spray bottle with water.
- Containment and Cleanup:
 1. Gently cover the spill with damp paper towels or lightly mist with water to prevent dust from becoming airborne.
 2. Carefully wipe up the dampened material, working from the outside of the spill inwards.
 3. Place all contaminated materials into a designated hazardous waste container.
 4. Perform a final wipe of the area with a wet paper towel.
- Post-Cleanup:
 1. Seal the hazardous waste container and label it appropriately.
 2. Doff PPE as described in section 5.1.
 3. Wash hands thoroughly.
 4. Report the spill to the appropriate safety officer.

Visualization of Safety Workflow

The following diagram illustrates the logical workflow for handling **lead oxalate** safely.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **lead oxalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lead oxalate | C2O4Pb | CID 61218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Lead(II) oxalate - Wikipedia [en.wikipedia.org]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 5. LEAD OXALATE [chembk.com]
- 6. Lead oxalate [webbook.nist.gov]
- 7. chemwhat.com [chemwhat.com]
- 8. Information for Employers | Lead | CDC [cdc.gov]
- 9. 1910.1025 - Lead. | Occupational Safety and Health Administration [osha.gov]
- 10. Lead compounds - IDLH | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Technical Guide to Basic Safety and Handling of Lead Oxalate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029881/docs#technical-guide-to-basic-safety-and-handling-of-lead-oxalate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)